

Essential Safety and Logistical Information for Handling Foncitril 4000

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Foncitril 4000*

Cat. No.: *B1204171*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory materials is paramount. This document provides essential guidance on the personal protective equipment (PPE) required for handling **Foncitril 4000**, along with operational and disposal plans. **Foncitril 4000** is a granular product containing citric acid, monopotassium citrate, and monosodium citrate. While it is a pharmaceutical product, its constituent chemicals necessitate standard laboratory precautions.

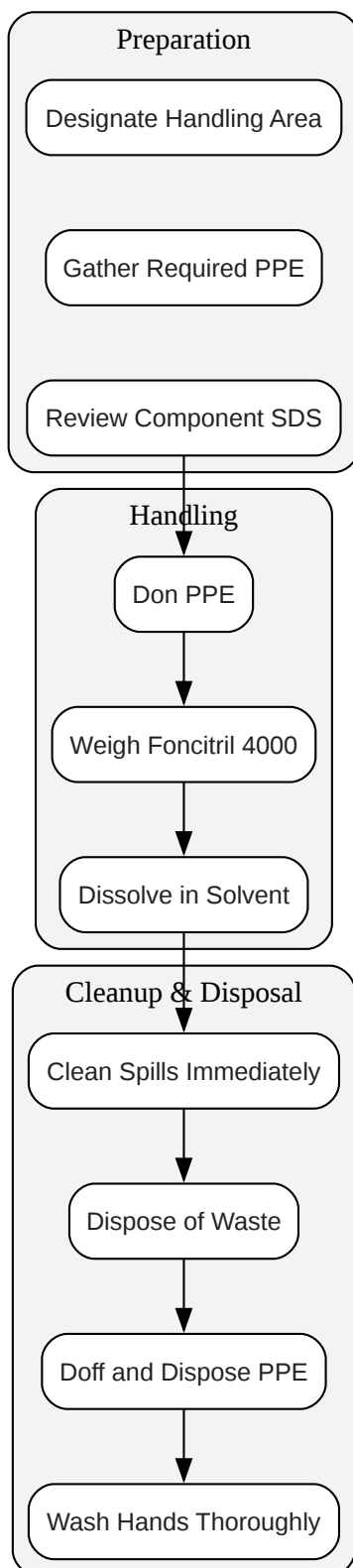
Personal Protective Equipment (PPE)

Based on the Safety Data Sheets (SDS) of its components, the following PPE is recommended when handling **Foncitril 4000** in a laboratory setting.

PPE Category	Item	Justification
Eye Protection	Safety glasses with side shields or chemical splash goggles	Protects against dust particles and potential splashes. Citric acid can cause serious eye irritation. [1] [2] [3] [4]
Hand Protection	Nitrile or latex gloves	Prevents skin contact with the powder. Citric acid can cause skin irritation. [1] [4]
Body Protection	Laboratory coat	Protects clothing and skin from spills and contamination. [5] [6]
Respiratory Protection	Not generally required under normal handling conditions with adequate ventilation.	If creating fine dust, a dust mask may be considered to avoid respiratory tract irritation. [2]

Operational Plan: Handling Foncitril 4000

A systematic approach is crucial for safely handling **Foncitril 4000** in a laboratory environment. The following workflow outlines the key steps from preparation to disposal.



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Caption: Workflow for Safe Handling of **Fencitril 4000**.

Disposal Plan

Proper disposal of unused **Foncitril 4000** and its solutions is essential to ensure environmental safety and regulatory compliance.

Waste Stream	Disposal Method
Unused Foncitril 4000 Powder	Dispose of in accordance with local, state, and federal regulations for non-hazardous chemical waste. It is generally not considered a hazardous waste. [7] [8]
Aqueous Solutions of Foncitril 4000	Neutralize the solution with a suitable agent if necessary, then dispose of down the drain with copious amounts of water, in accordance with local regulations.
Contaminated PPE (Gloves, etc.)	Dispose of as solid laboratory waste.

Experimental Protocols: Hazard Assessment of Components

The primary hazards associated with **Foncitril 4000** are related to its main component, citric acid.

Hazard Summary of Components

Component	CAS Number	Key Hazards
Citric Acid	77-92-9	Causes serious eye irritation, may cause skin and respiratory irritation.[1][2][4]
Potassium Citrate	866-84-2	Not classified as hazardous. May cause mild irritation with excessive exposure.[8][9]
Sodium Citrate	6132-04-3	Not classified as hazardous. May form combustible dust concentrations in air.[7][10]

It is important to note that **Foncitril 4000** also contains an azo dye (E110, yellow orange S), which may cause allergic reactions in sensitive individuals.

By adhering to these safety protocols and logistical plans, researchers can minimize risks and ensure a safe laboratory environment when working with **Foncitril 4000**.

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References

- 1. Citric Acid SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 2. carlroth.com [carlroth.com]
- 3. chemos.de [chemos.de]
- 4. chemsupply.com.au [chemsupply.com.au]
- 5. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 6. westlab.com.au [westlab.com.au]
- 7. geneseo.edu [geneseo.edu]

- 8. shop.chemsupply.com.au [shop.chemsupply.com.au]
- 9. chemicalbook.com [chemicalbook.com]
- 10. uprm.edu [uprm.edu]
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